

Application Notes and Protocols: Cetylpyridinium Chloride Monohydrate as a Pharmaceutical Preservative

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Compound of Interest

Compound Name: *Cetylpyridinium chloride
monohydrate*

Cat. No.: *B1198228*

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Introduction

Cetylpyridinium chloride (CPC) monohydrate is a cationic quaternary ammonium compound widely utilized in the pharmaceutical industry as a broad-spectrum antimicrobial preservative.[1][2] Its efficacy against a wide range of bacteria and fungi, coupled with a well-established safety profile at low concentrations, makes it a suitable preservative for various pharmaceutical formulations, particularly in oral and nasal preparations.[1][3] These application notes provide detailed information on the use of CPC as a preservative, including its mechanism of action, antimicrobial efficacy, and standardized protocols for its evaluation.

Physicochemical Properties

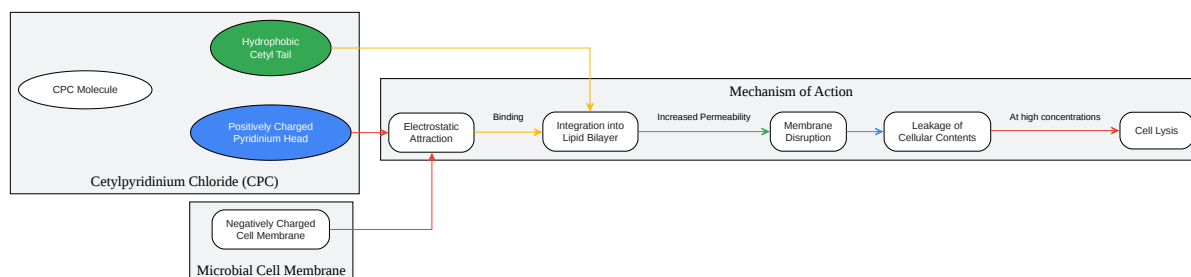
Property	Value
Chemical Name	1-Hexadecylpyridinium chloride monohydrate
CAS Number	6004-24-6
Molecular Formula	C ₂₁ H ₃₈ ClN·H ₂ O
Molecular Weight	358.00 g/mol
Appearance	White to off-white powder
Solubility	Soluble in water, alcohol, and chloroform

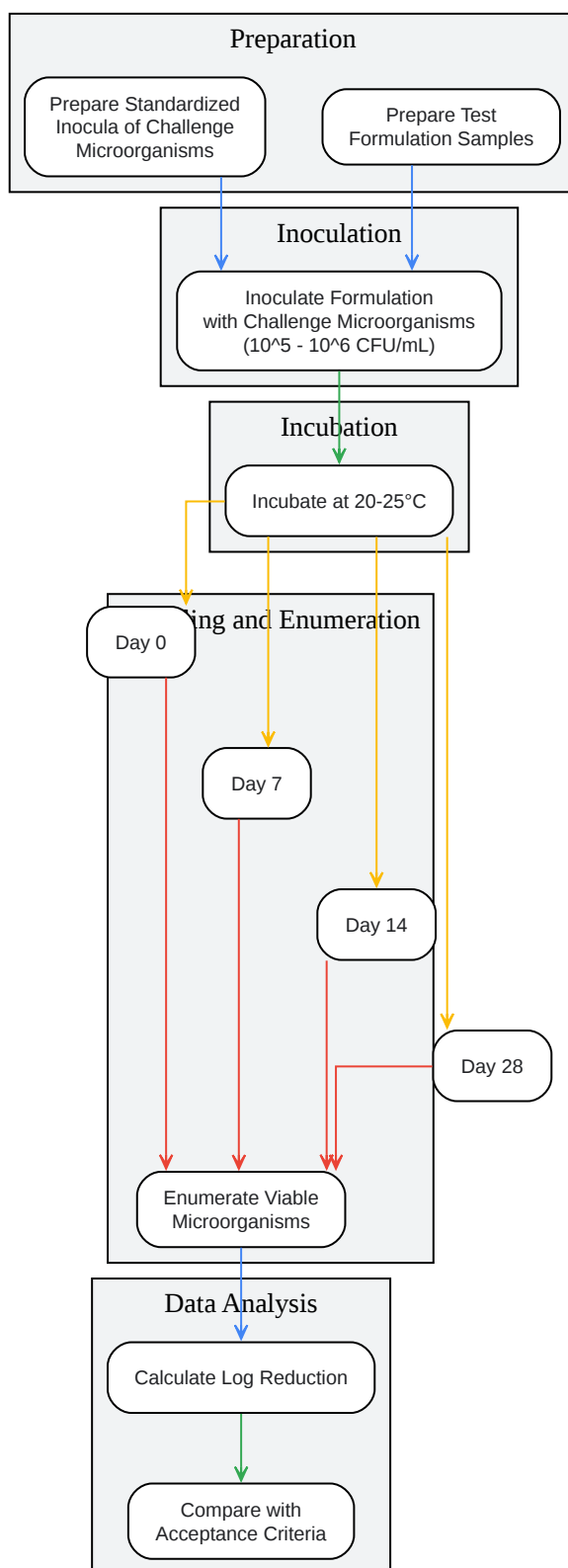
Mechanism of Antimicrobial Action

Cetylpyridinium chloride's antimicrobial activity stems from its cationic nature, which facilitates its interaction with the negatively charged microbial cell membrane.[\[4\]](#)[\[5\]](#) The primary mechanism involves the disruption of the cell membrane's integrity, leading to the leakage of essential intracellular components and ultimately, cell death.[\[5\]](#)[\[6\]](#)

The process can be summarized in the following steps:

- **Electrostatic Attraction:** The positively charged pyridinium head of the CPC molecule is attracted to the negatively charged components of the bacterial cell membrane, such as phospholipids and proteins.[\[4\]](#)[\[6\]](#)
- **Membrane Integration:** The hydrophobic cetyl (hexadecyl) tail of the CPC molecule penetrates and integrates into the lipid bilayer of the cell membrane.[\[6\]](#)[\[7\]](#)
- **Membrane Disruption:** This integration disrupts the ordered structure of the membrane, increasing its permeability.[\[6\]](#)[\[7\]](#)
- **Leakage of Cellular Contents:** The compromised membrane allows for the leakage of vital intracellular components, including ions (e.g., potassium), metabolites, and RNA.[\[5\]](#)
- **Cell Lysis:** At higher concentrations, CPC can cause more extensive membrane damage, leading to the complete lysis and death of the microorganism.[\[5\]](#)





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